High-throughput screening of 5-Chloro-N,2-dimethylaniline hydrochloride analogs

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Compound of Interest	
Compound Name:	*5-Chloro-N,2-dimethylaniline hydrochloride*
CAS No.:	*1187386-18-0*
Cat. No.:	*B1462899*

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High-Throughput Screening of 5-Chloro-N,2-dimethylaniline Analogs

Application Note & Protocol Guide: Targeting Alpha-2 Adrenergic Receptors

Executive Summary & Scientific Rationale

The compound **5-Chloro-N,2-dimethylaniline hydrochloride** (and its free base 5-chloro-2-methylaniline) represents a privileged yet hazardous scaffold in medicinal chemistry. Historically identified as a metabolite of the formamidine pesticide chlordimeform, this structure exhibits potent biological activity as an agonist at alpha-2 adrenergic receptors (

-AR) in mammals and octopamine receptors in invertebrates.

While the parent compound carries significant liability—specifically methemoglobinemia and carcinogenicity—its structural core mimics the pharmacophore of clinically vital sedatives and

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analgesics like xylazine, clonidine, and dexmedetomidine.

The Objective: This guide details a High-Throughput Screening (HTS) campaign designed to explore analogs of 5-Chloro-N,2-dimethylaniline. The goal is to identify novel

-AR agonists that retain therapeutic efficacy (sedation, analgesia) while eliminating the toxicological liabilities associated with the specific 5-chloro-2-methylaniline moiety.

Key Technical Challenges:

- Gi-Coupled Signaling:

  -ARs inhibit Adenylyl Cyclase (AC), requiring a signal-decrease assay (cAMP reduction) or forced coupling (G

) for calcium flux.

- Toxophore Management: The aniline structure is prone to metabolic activation (N-hydroxylation). The screening funnel must prioritize early toxicity elimination.

Screening Triage & Workflow

The following workflow integrates efficacy screening with "fail-fast" safety profiling.

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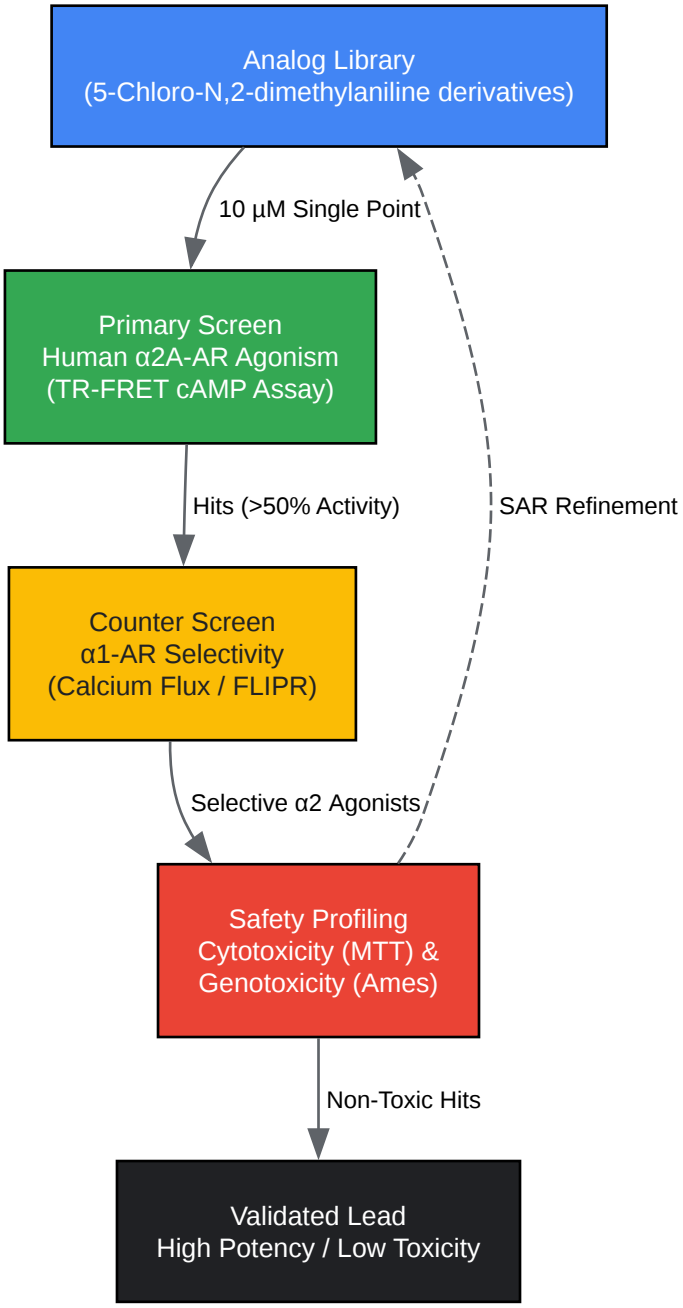

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Figure 1: The HTS Triage Tree. Validated hits must pass efficacy (Primary), selectivity (Counter), and safety gates.

Signaling Pathway & Assay Principle[1]

To screen for

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-AR agonism, we utilize a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) immunoassay.

Mechanism:

- -AR activation recruits G

  proteins.

- G

  inhibits Adenylyl Cyclase (AC), preventing the conversion of ATP to cAMP.

- The Assay: Cells are stimulated with Forskolin (to raise cAMP).[1] Agonists are identified by their ability to suppress this Forskolin-induced cAMP spike.



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Figure 2:

-AR Signal Transduction. Agonists inhibit cAMP production, resulting in a high TR-FRET signal (due to reduced competition with labeled cAMP).

Detailed Protocols

Protocol A: Compound Library Preparation

Objective: Solubilize 5-Chloro-N,2-dimethylaniline analogs for acoustic dispensing.

- Dissolution: Dissolve solid hydrochloride salts in 100% DMSO to a stock concentration of 10 mM.
  - Note: Hydrochloride salts may require mild sonication (30s, 40kHz) to fully dissociate in DMSO.
- Storage: Store in Matrix tubes at -20°C under nitrogen atmosphere to prevent N-oxidation.

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- Source Plate: Transfer 50 µL to 384-well Low Dead Volume (LDV) source plates (cyclic olefin copolymer) for Echo® acoustic transfer.

Protocol B: Primary Screen (cAMP TR-FRET)

Assay Platform: HTRF (Homogeneous Time Resolved Fluorescence) or Lance Ultra. Cell Line: CHO-K1 stably expressing human ADRA2A (PerkinElmer/Eurofins).

Step-by-Step Procedure:

- Cell Plating:
  - Harvest CHO-K1-ADRA2A cells using Accutase (avoid Trypsin to preserve receptors).
  - Resuspend in stimulation buffer (HBSS + 500 µM IBMX to inhibit phosphodiesterase).
  - Dispense 5 µL/well (2,000 cells) into white 384-well small-volume plates.
- Compound Addition:
  - Use acoustic dispenser to add 50 nL of library compounds (Final conc: 10 µM).
  - Controls:
    - High Control (Max Inhibition): Dexmedetomidine (1 µM).
    - Low Control (No Inhibition): DMSO + Forskolin.
- Stimulation:
  - Add 5 µL of Forskolin (2 µM) to all wells.
  - Incubate for 30 minutes at Room Temperature (RT).
- Detection:
  - Add 5 µL of cAMP-d2 (Acceptor).
  - Add 5 µL of Anti-cAMP-Cryptate (Donor).

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- Incubate for 1 hour at RT in the dark.

- Readout:
  - Read on a multimode plate reader (e.g., EnVision).
  - Excitation: 320 nm; Emission: 615 nm (Donor) and 665 nm (Acceptor).
  - Calculate Ratio:

    .

Protocol C: Safety Counter-Screen (MTT Viability)

Rationale: Aniline derivatives are notorious for cytotoxicity. Hits must be screened immediately for cell death.

- Plating: Seed HepG2 cells (liver model) at 5,000 cells/well in 384-well clear plates.
- Treatment: Incubate with analogs (10 µM) for 24 hours.
- Development: Add 10 µL MTT reagent (5 mg/mL). Incubate 4 hours.
- Solubilization: Aspirate media, add 50 µL DMSO to dissolve formazan crystals.
- Analysis: Measure Absorbance at 570 nm. Compounds showing <80% viability are flagged as toxic.

Data Analysis & Acceptance Criteria

Quantitative Metrics Table:

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Metric	Formula	Acceptance Criteria
Z-Factor (Z')	$1 - \frac{3(\sigma_p + \sigma_n)}{	\mu_p - \mu_n
Signal-to-Background (S/B)		> 3.0
Percent Inhibition		Hit Cutoff: > 50%
CV%		< 5% across replicates

Hit Validation Strategy:

- Re-Confirmation: Cherry-pick hits and re-test in triplicate.
- Dose-Response: Generate 10-point EC50 curves. Valid hits should exhibit sigmoidal curves with Hill slope ~1.0.
- Selectivity Ratio: Calculate

  . Target ratio > 100-fold.

Safety & Handling (Critical)

WARNING: 5-Chloro-N,2-dimethylaniline and its analogs are potential carcinogens and methemoglobinemia inducers.

- Engineering Controls: All solid weighing must be performed in a Class II Biological Safety Cabinet or powder containment hood.
- PPE: Double nitrile gloves, lab coat, and N95 respirator if handling powder outside a hood.
- Waste Disposal: Segregate all liquid waste as "Halogenated Organic / Cytotoxic." Do not mix with general solvent waste.

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Sources

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